

Solubility of 2'-Bromo-2-hydroxyacetophenone in DMSO and ethanol

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Compound of Interest

Compound Name: 2'-Bromo-2-hydroxyacetophenone

CAS No.: 99233-20-2

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An In-depth Technical Guide to the Solubility of **2'-Bromo-2-hydroxyacetophenone** in DMSO and Ethanol

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Abstract

This technical guide provides a comprehensive analysis of the solubility of **2'-Bromo-2-hydroxyacetophenone**, a key intermediate in pharmaceutical synthesis, in two common laboratory solvents: dimethyl sulfoxide (DMSO) and ethanol. The document delves into the theoretical principles governing the dissolution process, presents qualitative and semi-quantitative solubility data, and offers a detailed experimental protocol for precise quantitative determination. This guide is intended for researchers, chemists, and formulation scientists in the fields of drug discovery and organic synthesis, providing the foundational knowledge required for the effective use of this versatile chemical compound.

Introduction: The Significance of 2'-Bromo-2-hydroxyacetophenone

2'-Bromo-2-hydroxyacetophenone is a bifunctional organic compound of significant interest in medicinal chemistry and organic synthesis.^[1] Its structure, featuring a reactive α -bromoketone moiety and a phenolic hydroxyl group, makes it a valuable precursor for the synthesis of a wide range of heterocyclic compounds, including thiazoles and chalcones, many of which exhibit promising biological activities.^{[2][3]}

In any research or drug development workflow, understanding the solubility of a compound is a critical first step. Solubility dictates the choice of solvent for chemical reactions, purification methods like recrystallization, and the preparation of stock solutions for biological screening. This guide focuses on two pivotal solvents: DMSO, the universal solvent for high-throughput screening, and ethanol, a widely used protic solvent for organic reactions.

Compound Profile: Physicochemical Properties

A foundational understanding begins with the key physicochemical properties of the solute.

Property	Value	Source(s)
Chemical Name	2-Bromo-1-(2-hydroxyphenyl)ethanone	^{[4][5]}
Synonyms	2-Hydroxyphenacyl bromide	^{[4][6]}
CAS Number	2491-36-3	^[7]
Molecular Formula	C ₈ H ₇ BrO ₂	^[8]
Molecular Weight	215.04 g/mol	^[7]
Appearance	White to pale yellow crystalline solid	^{[4][9]}
Melting Point	44-48 °C	^[7]

Theoretical Principles of Solubility

The solubility of a solid in a liquid solvent is governed by the intermolecular forces between the solute-solute, solvent-solvent, and solute-solvent molecules. The fundamental principle of "like

dissolves like" provides a strong predictive framework based on polarity and the capacity for hydrogen bonding.

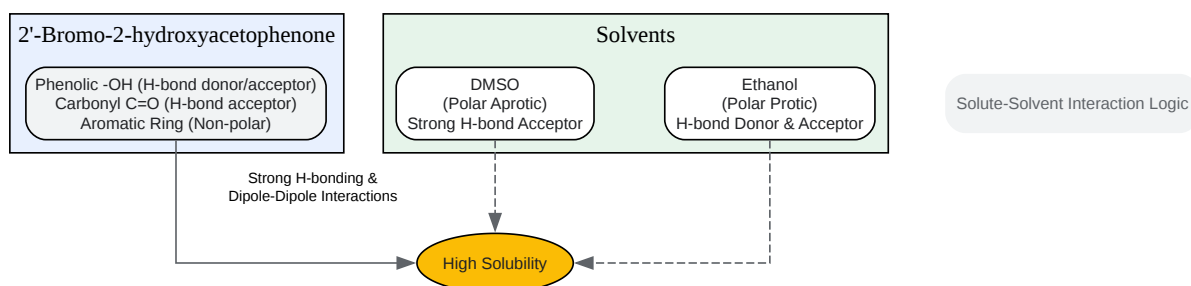
Solute and Solvent Molecular Structures

- **2'-Bromo-2-hydroxyacetophenone:** This molecule possesses both polar and non-polar characteristics. The phenolic hydroxyl (-OH) group can act as a hydrogen bond donor and acceptor. The carbonyl (C=O) group is polar and can act as a hydrogen bond acceptor. The benzene ring, however, is non-polar.
- **Ethanol (CH₃CH₂OH):** A polar protic solvent. Its hydroxyl group makes it an excellent hydrogen bond donor and acceptor, allowing it to interact effectively with polar solutes.[\[10\]](#)
- **Dimethyl Sulfoxide (DMSO, (CH₃)₂SO):** A highly polar aprotic solvent. The sulfoxide group (S=O) is a very strong hydrogen bond acceptor, while the two methyl groups are non-polar. [\[11\]](#) It does not act as a hydrogen bond donor.

Solute-Solvent Interactions

- **In Ethanol:** The primary forces driving the solubility of **2'-Bromo-2-hydroxyacetophenone** in ethanol are hydrogen bonds. The hydroxyl group of ethanol can donate a hydrogen bond to the carbonyl oxygen of the solute and accept a hydrogen bond from the solute's phenolic hydroxyl group. This strong interaction helps overcome the solute's crystal lattice energy.
- **In DMSO:** Solubility in DMSO is facilitated by strong hydrogen bonding between the phenolic hydroxyl group of the solute (donor) and the sulfoxide oxygen of DMSO (acceptor).[\[12\]](#) Dipole-dipole interactions between the solute's carbonyl group and the S=O bond of DMSO also contribute significantly.

The logical relationship for predicting solubility based on molecular interactions can be visualized as follows:



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Caption: Solute-Solvent Interaction Logic

Solubility Profile

While precise quantitative data is not widely published, a robust profile can be constructed from qualitative reports, data on analogous compounds, and theoretical principles.

Qualitative & Semi-Quantitative Data

It is well-established that **2'-Bromo-2-hydroxyacetophenone** is soluble in both ethanol and DMSO.[9] For a structurally related compound, 2'-Bromoacetophenone (lacking the hydroxyl group), the solubility in DMSO is reported to be at least 100 mg/mL.[13] Given that the hydroxyl group on **2'-Bromo-2-hydroxyacetophenone** enhances its polarity and hydrogen bonding capability, a high solubility is also expected in DMSO.

Solvent	Type	Expected Solubility	Rationale
Ethanol	Polar Protic	High	Strong hydrogen bonding (donor and acceptor).
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Very High	Strong hydrogen bond acceptance by the sulfoxide group.
Water	Polar Protic	Low	The non-polar aromatic ring limits solubility despite the presence of polar groups.[9]

Factors Influencing Solubility

- **Temperature:** For most solid solutes, solubility increases with temperature. This is a key principle for techniques like recrystallization, where a compound is dissolved in a hot solvent and precipitates upon cooling.
- **Solvent Purity (Hygroscopicity of DMSO):** DMSO is highly hygroscopic and readily absorbs moisture from the atmosphere.[14] The presence of water can create a more structured "ice-like" lattice, which can sometimes decrease the solubility of large lipophilic compounds.[14] For reproducible results, it is imperative to use anhydrous or newly opened DMSO.[13][15]

Experimental Protocol: Determination of Equilibrium Solubility

For researchers requiring precise solubility values for formulation, process development, or regulatory filings, the Shake-Flask Method is the gold standard.[16] This method determines the equilibrium solubility of a compound at a specific temperature.

Detailed Experimental Workflow

- **Preparation:**

- Prepare a series of standard solutions of **2'-Bromo-2-hydroxyacetophenone** in the chosen solvent (DMSO or ethanol) at known concentrations.
- Develop and validate an analytical method, typically High-Performance Liquid Chromatography with UV detection (HPLC-UV), to accurately quantify the compound. Generate a calibration curve from the standard solutions.
- Equilibration:
 - Add an excess amount of solid **2'-Bromo-2-hydroxyacetophenone** to a known volume of the solvent in a sealed glass flask. The presence of undissolved solid at the end of the experiment is crucial.
 - Place the flask in a temperature-controlled orbital shaker set to the desired temperature (e.g., 25 °C).
 - Agitate the flask for a sufficient duration (typically 24-72 hours) to ensure equilibrium is reached between the solid and dissolved compound. A preliminary test can help determine the optimal time.[\[16\]](#)
- Phase Separation:
 - After equilibration, cease agitation and allow the flask to rest at the constant temperature for several hours to permit the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant.
 - Immediately filter the sample using a syringe filter (e.g., 0.22 µm PTFE) to remove all undissolved microcrystals. Alternatively, centrifugation can be used prior to filtration.
- Analysis & Calculation:
 - Dilute the clear, filtered saturated solution with the solvent to a concentration that falls within the linear range of the analytical calibration curve.
 - Analyze the diluted sample using the validated HPLC-UV method.

- Calculate the concentration of the saturated solution by multiplying the measured concentration by the dilution factor.
- Repeat the entire process at least in triplicate to ensure statistical validity.

Workflow Diagram



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Caption: Shake-Flask Method Workflow

Practical Implications for Researchers

- For Drug Discovery: The high solubility in DMSO makes **2'-Bromo-2-hydroxyacetophenone** ideal for preparing high-concentration stock solutions used in high-throughput screening (HTS) campaigns. This minimizes the volume of solvent added to biological assays, reducing the risk of solvent-induced artifacts.
- For Organic Synthesis: The good solubility in ethanol makes it a suitable solvent for reactions involving this compound, such as in Hantzsch thiazole synthesis or Claisen-Schmidt condensations.^{[2][3]} Furthermore, ethanol is an excellent solvent for purification by recrystallization, as the solubility difference between hot and cold conditions can be exploited to yield high-purity crystals.

Conclusion

2'-Bromo-2-hydroxyacetophenone exhibits high solubility in both DMSO and ethanol, a property attributable to its capacity for strong hydrogen bonding and dipole-dipole interactions with these polar solvents. Its robust solubility in DMSO is a significant asset for its use in drug discovery screening libraries, while its solubility in ethanol facilitates its application as a

reactant and allows for effective purification in synthetic chemistry. For applications requiring precise concentration control, this guide provides a validated, step-by-step protocol for the experimental determination of its equilibrium solubility. A thorough understanding of these solubility characteristics is essential for any scientist working with this important chemical building block.

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